

Trimedlure vs other male lures in tephritid fruit fly surveillance

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Compound Focus: Trimedlure

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At a Glance: Male Lures for Fruit Fly Surveillance

The table below summarizes the key male lures and their performance based on recent field studies.

Lure Name	Target Species/Groups	Key Comparative Performance	Effective Longevity	Key References
Trimedlure (TML)	Male <i>Ceratitis</i> spp., especially <i>C. capitata</i> (Medfly)	Standard attractant; more effective than Capilure and Enriched Ginger Root Oil (EGRO) when weathered [1].	Varies by dispenser (6-8 weeks for common plugs) [2].	[2] [3] [1]
Natural Oil Blends (e.g., α-copaene)	Male <i>Ceratitis capitata</i> (Medfly)	As effective as fresh liquid TML even after 20 weeks of weathering, outperforming other TML formulations [2].	Up to 20 weeks [2].	[2]
Methyl Eugenol (ME)	Male <i>Bactrocera</i> spp. (e.g., <i>B. dorsalis</i>)	A very powerful attractant used in Male Annihilation Technique (MAT); high density of point sources	Long-lasting, but dispenser-dependent [3].	[3] [4]

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		may cause interference and reduce effectiveness [4].		
Cue-lure (CL) / Raspberry Ketone (RK)	Male <i>Bactrocera</i> and <i>Zeugodacus</i> spp.	A key attractant for these species; generally considered less powerful than Methyl Eugenol [4].	Long-lasting, but dispenser-dependent [3].	[3] [4]
Food Baits (e.g., Torula Yeast)	Both sexes of multiple species (e.g., <i>C. capitata</i> , <i>B. dorsalis</i> , <i>Anastrepha</i> spp.)	TYB is more effective than synthetic food baits for <i>B. dorsalis</i> and <i>Z. cucurbitae</i> ; performance against <i>C. capitata</i> is comparable to some new vial-lures [5] [6].	Short-lasting (1-2 weeks for liquid TYB) [5].	[5] [6]

Detailed Performance and Experimental Data

Trimedlure and Its Alternatives

Trimedlure (TML) is a synthetic attractant critical for detecting Medfly males, though it has limitations in field longevity and power [3] [1]. Research focuses on improving its formulations and finding alternatives.

- **Comparison with Capilure and Enriched Ginger Root Oil:** A field study in Hawaii compared fresh and weathered lures. While fresh TML and Capilure performed similarly, **TML-baited traps captured significantly more Medflies** when lures were aged 1, 3, 8, or 10 weeks. Similarly, aged TML outperformed aged Enriched Ginger Root Oil (EGRO) after 3 and 6 weeks, indicating that neither is an adequate substitute for TML when longevity is required [1].
- **Novel Natural Oil Formulation:** A 2023 field study tested a natural oil blend containing α -copaene against various TML dispensers over 20 weeks. The **natural oil formulation performed as well as fresh liquid TML** throughout the entire 20-week period, demonstrating significantly longer effectiveness than standard TML plugs or sachets [2].

Methyl Eugenol and the "Male Annihilation Technique"

Methyl Eugenol (ME) is a potent plant-derived lure for males of destructive pests like the Oriental fruit fly (*Bactrocera dorsalis*). It is a cornerstone of the Male Annihilation Technique (MAT), which uses a high density of lure-and-toxin points to suppress or eradicate populations [4].

A 2019 field test in Hawaii challenged conventional MAT application densities. The study used mark-release-recapture methods to evaluate the effectiveness of SPLAT-MAT-ME applied at different densities. Counterintuitively, the results showed **decreasing male fly recapture (kill) percentages with increasing application density** [4]. This suggests that **lower densities might be more effective and cost-efficient**, possibly by reducing olfactory interference between nearby dispensers.

Food Baits for Broad-Spectrum Trapping

Food baits attract both sexes of a wide range of fruit fly species, making them invaluable for detection programs. The standard Torula Yeast Borax (TYB) solution is highly effective but requires frequent replacement [5].

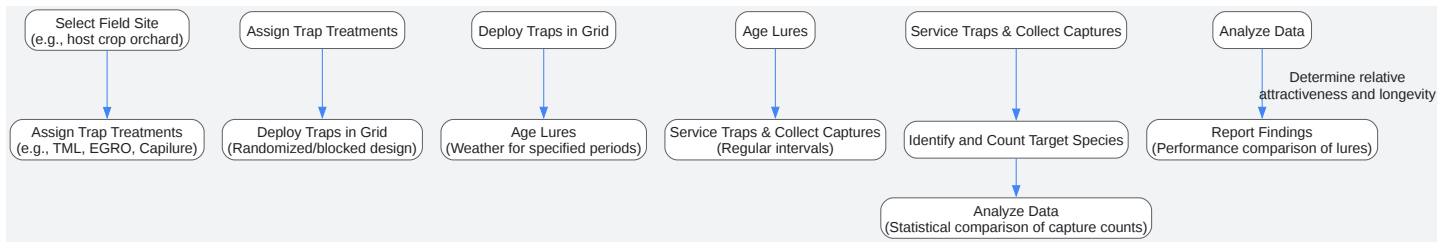
New, long-lasting synthetic food baits (ammonium acetate, putrescine, and trimethylamine) in vial-type dispensers were tested against TYB in multiple countries. The results were species-specific [5]:

- For **Medfly (*C. capitata*)**, captures with the new vial-lures were **equal to or greater than** captures in TYB-baited traps over 6-10 weeks.
- For the Oriental fruit fly (*B. dorsalis*), none of the synthetic baits tested were **as effective as TYB** [5] [6].
- Data for *Anastrepha* spp. were inconsistent [5].

Key Experimental Protocols

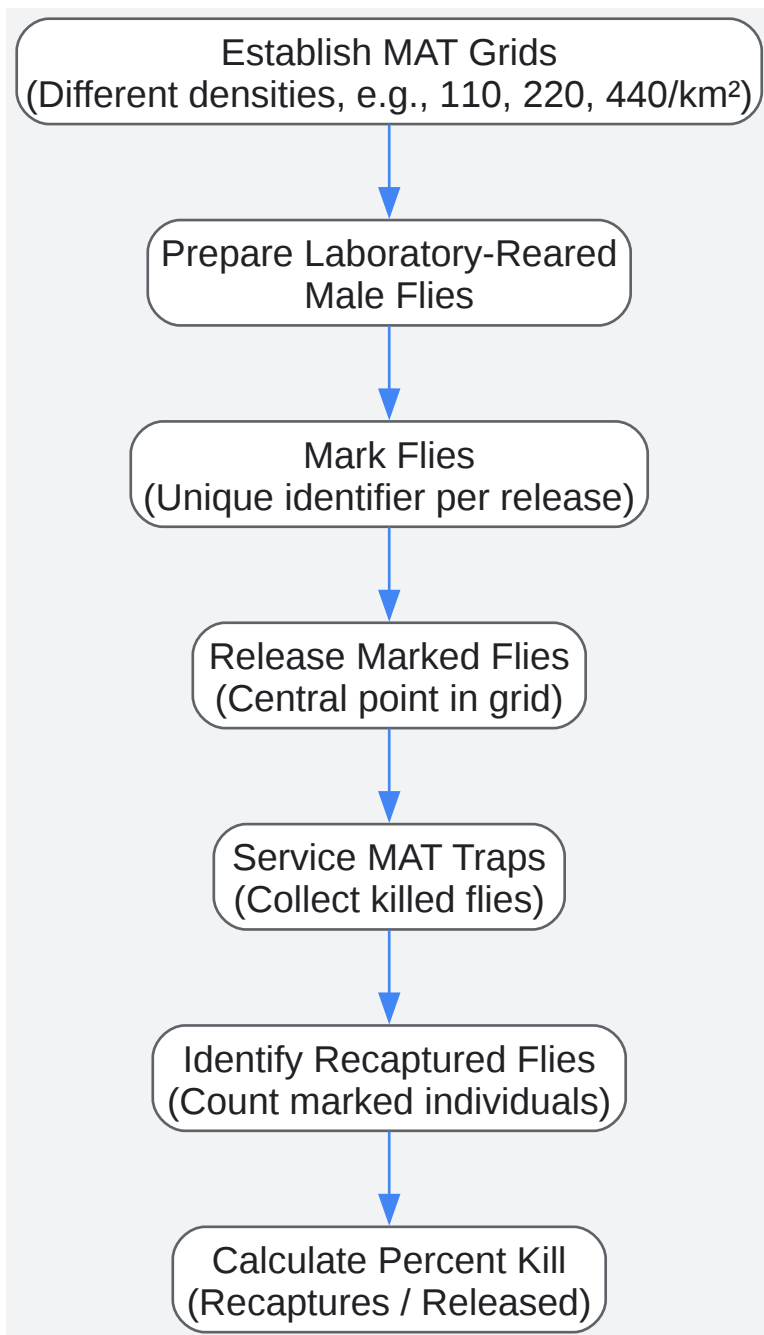
The following diagrams summarize the core methodologies from the cited research to provide a clear overview of how these comparative data were generated.

Field Comparison of Male Lures



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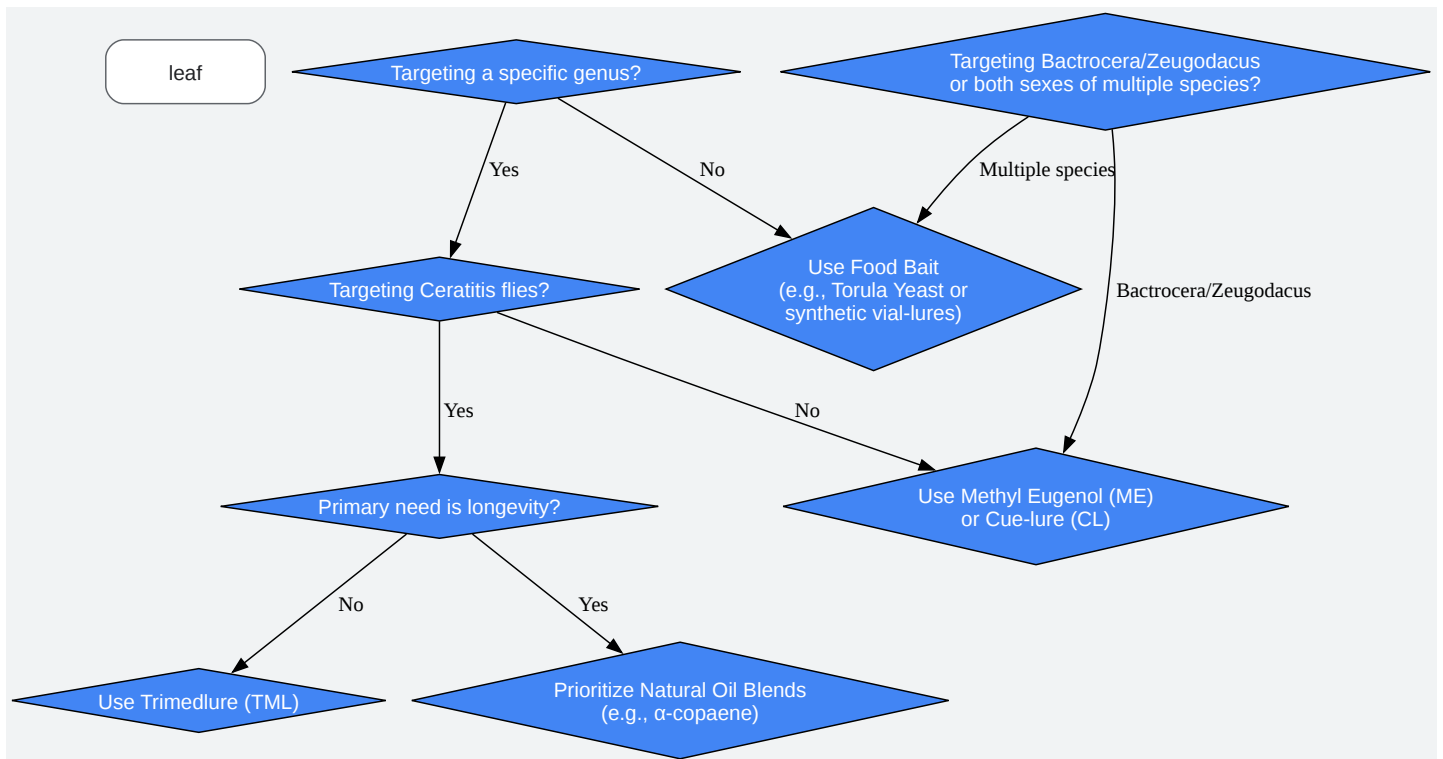
Mark-Release-Recapture for MAT Efficacy



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Decision Workflow for Lure Selection

This flowchart can help guide the initial selection of an attractant based on program priorities.



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Practical Considerations for Surveillance Programs

When implementing a trapping program, consider these practical aspects derived from the research:

- **Dispenser Technology Matters:** The formulation and physical design of the dispenser significantly impact release rates and effective longevity. New vial-lures and polymeric dispensers aim to provide more consistent performance than traditional cotton wicks or plugs [5] [3].
- **Species-Specificity is Key:** No single lure is universally best. The most effective lure for a Medfly (*Ceratitis capitata*) program will differ from one targeting Oriental fruit fly (*Bactrocera dorsalis*). A combination of male lures and food baits is often necessary for comprehensive surveillance [5].
- **Cost vs. Performance:** While new formulations like natural oils or long-lasting vial-lures may have a higher unit cost, their extended service life can reduce labor costs for trap servicing, leading to potential overall savings [5] [2].

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